

Handling and storage guidelines for Isoindoline hydrochloride in the lab

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Compound of Interest

Compound Name: *Isoindoline hydrochloride*

Cat. No.: *B1315244*

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Application Notes and Protocols for Isoindoline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **Isoindoline hydrochloride** in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

Isoindoline hydrochloride is a white to off-white crystalline solid.^[1] It is soluble in water and various organic solvents.^[1] The hydrochloride salt form enhances its stability and solubility, making it suitable for various chemical applications, including in pharmaceutical formulations.^[1]

Table 1: Physicochemical and Safety Data for **Isoindoline Hydrochloride**

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ CIN	[1][2][3]
Molecular Weight	155.62 g/mol	[2][3]
Appearance	White to off-white crystalline solid/powder	[1]
Melting Point	255-256 °C	[4]
Boiling Point	239.8 °C at 760 mmHg	[5]
Flash Point	98.8 °C	[5]
Purity	Typically >95%	[6]
Storage Temperature	Room temperature	[3]

Hazard Identification and Safety Precautions

Isoindoline hydrochloride is classified as an irritant and may cause respiratory irritation, skin irritation, and serious eye irritation.[2][4]

GHS Hazard Statements:

- H315: Causes skin irritation.[2][7]
- H319: Causes serious eye irritation.[2][7]
- H335: May cause respiratory irritation.[2][4]
- H302: Harmful if swallowed.[7]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[7]

- P271: Use only outdoors or in a well-ventilated area.[\[2\]](#)[\[7\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)[\[7\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of water.[\[2\]](#)
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[2\]](#)[\[6\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)[\[6\]](#)
- P405: Store locked up.[\[2\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)[\[6\]](#)

Handling and Storage Protocols

3.1. Personal Protective Equipment (PPE)

Before handling **Isoindoline hydrochloride**, all personnel must be equipped with the following PPE:

- Eye Protection: Chemical safety goggles or a face shield.[\[8\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[\[8\]](#)
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area.[\[6\]](#)[\[9\]](#) If dust is generated, a NIOSH-approved respirator is recommended.

3.2. Handling Procedures

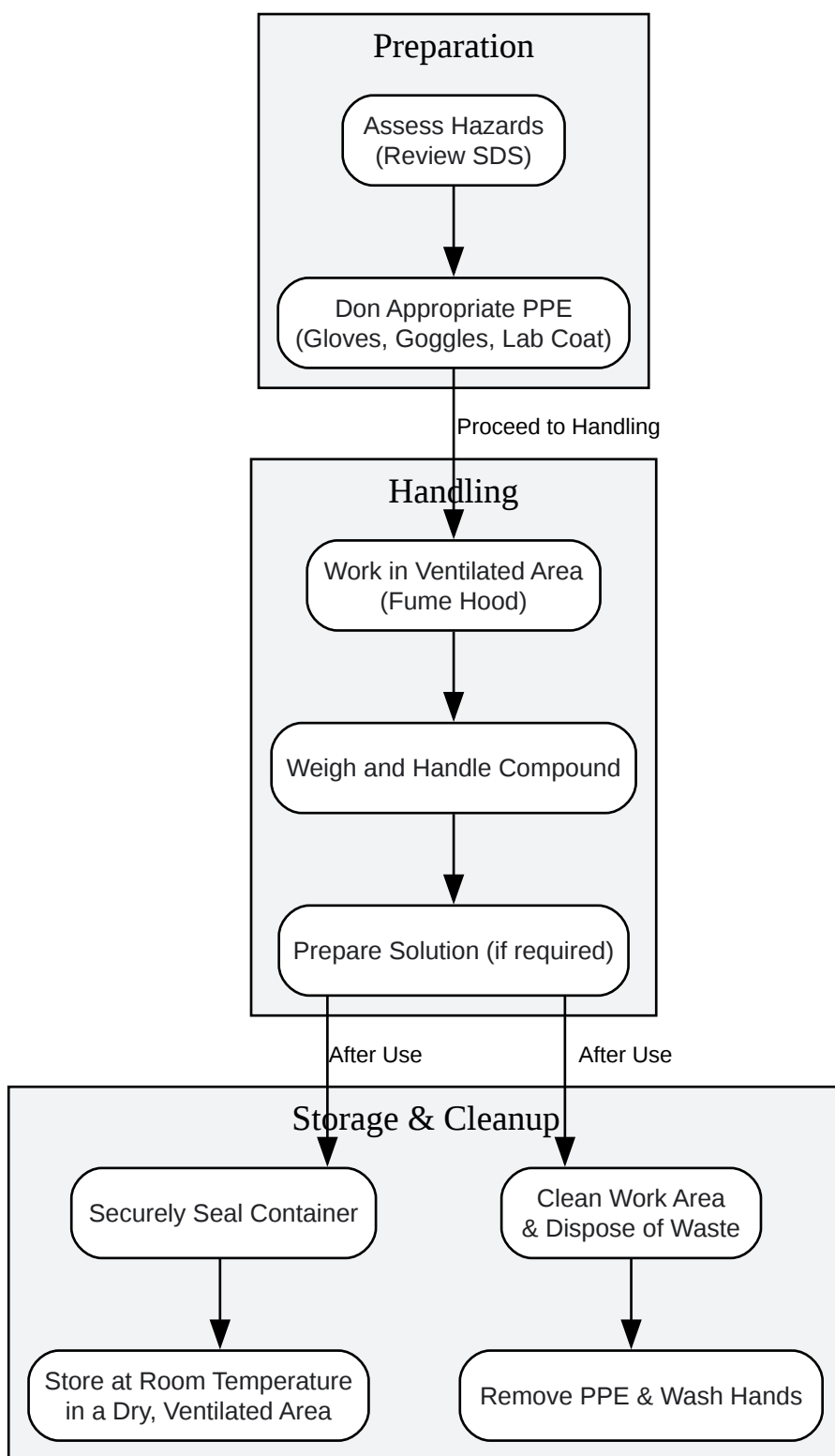
- Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation of dust.[\[6\]](#)[\[9\]](#)

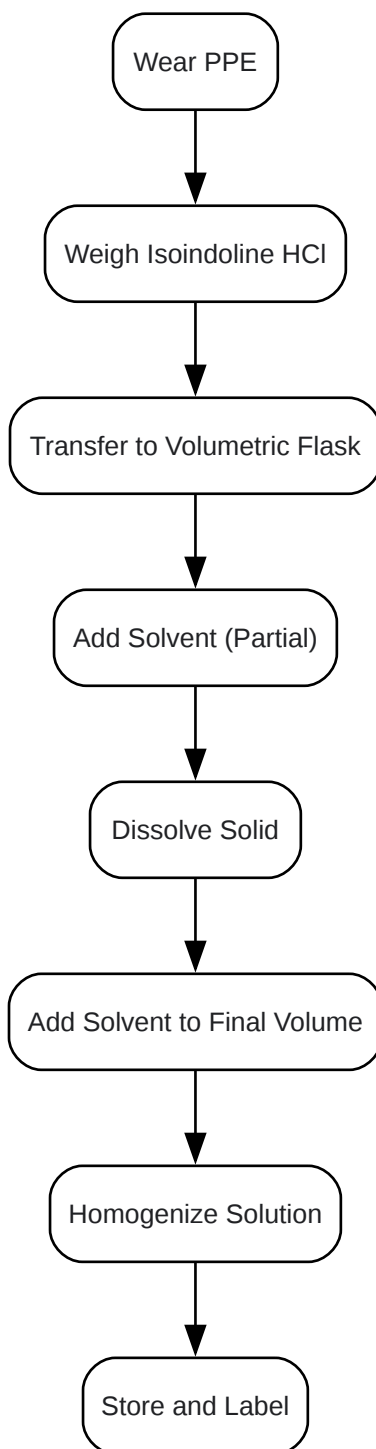
- Avoid direct contact with skin and eyes.^[9] In case of accidental contact, follow the first-aid measures outlined in Section 5.
- Do not eat, drink, or smoke in the area where the compound is handled.^[9]
- Keep the container tightly closed when not in use to prevent contamination and exposure to moisture.^{[6][9]}
- Wash hands thoroughly with soap and water after handling.^[9]

3.3. Storage Conditions

- Store **Isoindoline hydrochloride** in a cool, dry, and well-ventilated area.^[9]
- Keep the container tightly sealed and store at room temperature.^{[3][6][9]}
- Store away from incompatible materials, such as strong oxidizing agents.^[7]
- Ensure the storage area is secure and accessible only to authorized personnel.

Logical Workflow for Handling and Storage





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